

Pharmacokinetics and Bioavailability of Oral Aureomycin (Chlortetracycline): An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Aureomycin
CAS No.: 57-62-5; 64-72-2
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the pharmacokinetics and bioavailability of orally administered **Aureomycin** (chlortetracycline). The information is compiled from various studies and is intended to serve as a valuable resource for professionals in drug development and veterinary medicine.

Introduction

Aureomycin, the first identified tetracycline antibiotic, is a broad-spectrum antimicrobial agent used in veterinary medicine to treat and control a range of bacterial infections.^[1] Its efficacy is intrinsically linked to its pharmacokinetic profile, which governs the concentration of the drug that reaches the site of infection. Understanding the absorption, distribution, metabolism, and excretion (ADME) of oral **Aureomycin** is therefore critical for optimizing dosing regimens and ensuring therapeutic success.

Pharmacokinetic Parameters of Oral Aureomycin

The pharmacokinetic parameters of chlortetracycline exhibit considerable variability depending on the animal species, dosage, and whether the animal was fed or fasted. The following tables summarize key pharmacokinetic data from various studies.

Table 1: Pharmacokinetic Parameters of Oral Chlortetracycline in Cattle

Dose (mg/kg/day)	Cmax (ng/mL)	Tmax (h)	t _{1/2} (h)	Vd/F (L/kg)	Cl/F (L/kg/h)	Bioavailability (F)	Species	Feeding Status	Reference
4.4, 11, or 22	4.5 (dose-normalized)	23.3	16.2	40.9	1.8	Not Determined	Holstein Steers	Fed	[2]

Table 2: Pharmacokinetic Parameters of Oral Chlortetracycline in Sheep

Dose (mg/head/day)	Cmax (ng/mL)	Tmax (h)	t _{1/2} (h)	Vd/F (L/kg)	Cl/F (L/kg/h)	Bioavailability (F)	Species	Feeding Status	Reference
80	20.0	Not Reported	18	Not Reported	Not Reported	Not Determined	Ewes	Not Specified	[3]
500	101	Not Reported	20	Not Reported	Not Reported	Not Determined	Ewes	Not Specified	[3]

Table 3: Pharmacokinetic Parameters of Oral Chlortetracycline in Swine

Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	t½ (h)	Vd/F (L/kg)	Cl/F (L/kg/h)	Bioavailability (F) (%)	Species	Feeding Status	Reference
33	Not Reported	Not Reported	Not Reported	0.967 ± 0.210	0.165 ± 0.055	19.12 ± 8.3	Pigs	Fasted	[4]
33	Not Reported	Not Reported	Not Reported	1.39 ± 0.31	0.307 ± 0.053	17.88 ± 5.3	Pigs	Fed	[4]
40	Not Reported	Not Reported	Not Reported	0.7	Not Reported	11	Pigs	Fasted	[5]
40	Not Reported	Not Reported	Not Reported	0.7	Not Reported	6	Pigs	Fed	[5]

Table 4: Pharmacokinetic Parameters of Oral Chlortetracycline in Chickens

Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	t½ (h)	Vd/F (L/kg)	Cl/F (L/kg/h)	Bioavailability (F) (%)	Species	Feeding Status	Reference
10	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	30.54 ± 6.99	Broiler Chickens	Not Specified	[6][7]
25	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	Not Determined	Chickens	Not Specified	[8]

Factors Affecting Oral Bioavailability

The oral bioavailability of **Aureomycin** is generally low and can be influenced by several factors:

- **Food Effect:** The presence of food in the gastrointestinal tract can decrease the absorption of chlortetracycline. In swine, the bioavailability was observed to be lower in fed versus fasted animals.[\[4\]](#)[\[5\]](#)
- **Co-administration with Divalent and Trivalent Cations:** Chlortetracycline can chelate with metal ions such as calcium, magnesium, aluminum, and iron, forming insoluble complexes that are poorly absorbed.[\[9\]](#) This is a significant consideration, as animal feed and water can be rich in these minerals.
- **Citric Acid:** Co-administration of citric acid has been shown to increase the mean serum concentration and the fraction of the absorbed dose of chlortetracycline in chickens.[\[8\]](#)
- **Species-Specific Differences:** The anatomy and physiology of the gastrointestinal tract vary among species, leading to differences in drug absorption.[\[10\]](#)

Experimental Protocols

The following sections outline the general methodologies employed in the pharmacokinetic studies of oral **Aureomycin**.

Animal Studies

- **Species and Housing:** Studies have been conducted in various species, including cattle, sheep, swine, and chickens. Animals are typically housed in conditions that allow for controlled administration of the drug and collection of samples.
- **Dosing:** Chlortetracycline is administered orally, often as a drench, in capsules, or mixed with feed. Doses are calculated based on the body weight of the animal. For studies investigating the effect of food, animals are either fasted for a specified period or allowed ad libitum access to feed.[\[4\]](#)
- **Blood Sampling:** Blood samples are collected at predetermined time points before and after drug administration. Samples are typically drawn from the jugular vein or other accessible

vessels.[2][3] The sampling schedule is designed to capture the absorption, distribution, and elimination phases of the drug.

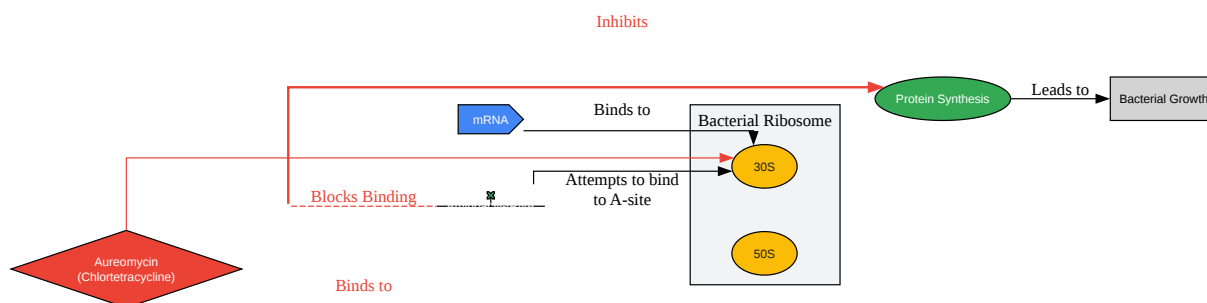
Sample Preparation and Analysis

- **Plasma/Serum Separation:** Blood samples are centrifuged to separate plasma or serum, which is then stored frozen until analysis.
- **Extraction:** Chlortetracycline is extracted from the plasma or serum using techniques such as protein precipitation with acetonitrile or solid-phase extraction (SPE).[2][11]
- **Analytical Method:** The concentration of chlortetracycline in the extracted samples is quantified using high-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS).[2][11] This method provides high sensitivity and selectivity for the detection of the drug and its metabolites.

Mechanism of Action and Metabolism

Mechanism of Action

Chlortetracycline exerts its bacteriostatic effect by inhibiting protein synthesis in bacteria. It binds to the 30S ribosomal subunit, which prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site.[9] This action effectively halts the elongation of the polypeptide chain, thereby inhibiting bacterial growth.

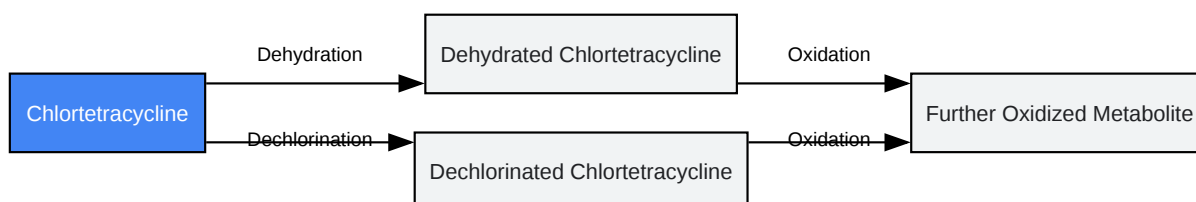


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Caption: Mechanism of **Aureomycin** action on the bacterial ribosome.

Metabolism

Chlortetracycline is not extensively metabolized in the body.[12] However, some degradation pathways have been proposed, which involve dechlorination and dehydration of the parent molecule.

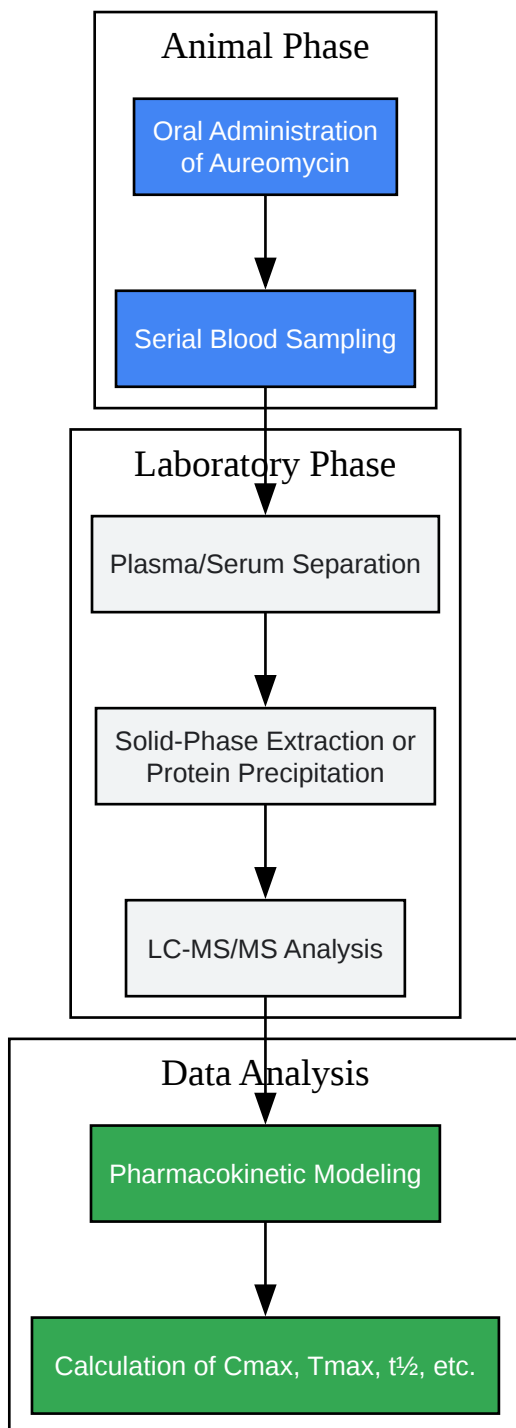


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Caption: Proposed degradation pathway of Chlortetracycline.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for a pharmacokinetic study of oral **Aureomycin**.



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Caption: Workflow for an oral **Aureomycin** pharmacokinetic study.

Conclusion

The pharmacokinetics of oral **Aureomycin** are complex and influenced by a multitude of factors. This guide provides a consolidated resource of quantitative data, experimental methodologies, and key biological processes related to this important veterinary antibiotic. A thorough understanding of these principles is essential for the rational design of dosing schedules that maximize therapeutic outcomes while minimizing the potential for adverse effects and the development of antimicrobial resistance. Further research is warranted to fully elucidate the absolute bioavailability in different species and to establish clear pharmacokinetic-pharmacodynamic relationships.

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- To cite this document: BenchChem. [Pharmacokinetics and Bioavailability of Oral Aureomycin (Chlortetracycline): An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:
[\[https://www.benchchem.com/product/b16041499/docs#pharmacokinetics-and-bioavailability-of-oral-aureomycin-chlortetracycline-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b16041499/docs#pharmacokinetics-and-bioavailability-of-oral-aureomycin-chlortetracycline-an-in-depth-technical-guide)

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